

optimizing Furamizole antibacterial potency

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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Furamizole: Core Chemical Information

The table below summarizes the key confirmed information about **Furamizole** from the search results.

Property	Description
Chemical Classification	Nitrofurans derivative containing a 1,3,4-oxadiazole ring [1]
Primary Biological Activity	Strong antibacterial activity [1]
Relevant Isomers	1,3,4-oxadiazole and 1,2,4-oxadiazole are the most widely studied for their broad chemical and biological properties [1]

General Strategies for Antibacterial Potency Optimization

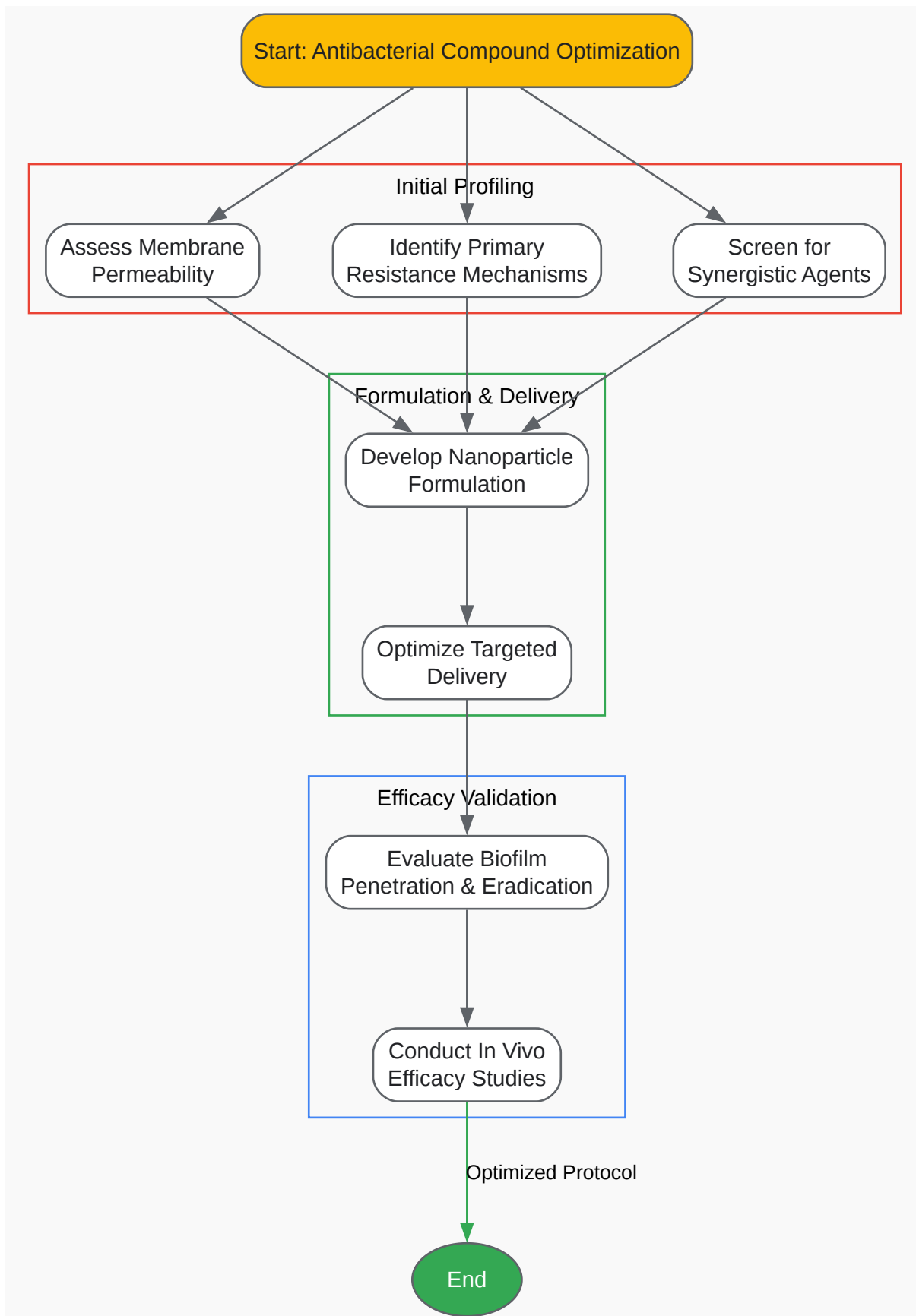
While direct data on **Furamizole** is limited, contemporary antibacterial research focuses on several key areas. The following concepts provide a framework for designing your own optimization experiments.

Strategy	Concept	Potential Experimental Approaches
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| **Overcoming Resistance** | Countering specific mechanisms bacteria use to evade drugs [2]. | - Study enzymatic inactivation, efflux pumps, and target site modification [2].

- Test **Furamizole** in combination with efflux pump inhibitors. | | **Combination Therapy** | Using agents that enhance the primary drug's action [3]. | - Combine with inorganic salts (e.g., Potassium Iodide) to boost reactive oxygen species [3].
- Test alongside antimicrobial peptides for enhanced biofilm penetration [3]. | | **Advanced Delivery Systems** | Improving drug delivery to the target site [4]. | - Formulate **Furamizole** into nanoparticle systems (e.g., silver nanoparticles) to improve stability and targeted delivery [4]. |

The diagram below outlines a general workflow for investigating and optimizing an antibacterial compound's activity, which can be adapted for **Furamizole**.



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Guidance for Finding Specific Data

To build the detailed technical content you require, I suggest the following paths for further research:

- **Consult Specialized Databases:** Search in-depth chemistry and pharmacology databases (e.g., SciFinder, Reaxys) for **Furamizole's** synthetic pathways, patent literature, and physicochemical properties.
- **Review Broader Analogues:** Investigate the extensive literature on **1,3,4-oxadiazole derivatives**. Optimization strategies for compounds with this shared core structure are highly relevant and widely published [1].
- **Explore Modern Platforms:** Look into recent studies on **nanoparticle-enhanced drug delivery** and **adjuvant therapy** (e.g., using potassium iodide) to boost the efficacy of existing antibacterial agents [3] [4].

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References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds [bmcchem.biomedcentral.com]
2. of Mechanism resistance, strategies and next-generation... antibacterial [pmc.ncbi.nlm.nih.gov]
3. Boosting the antibacterial of antimicrobial... | CoLab potency [colab.ws]
4. Advanced Antibacterial Applications of Strain-Specific Nanoparticles... [dovepress.com]

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